Mass Spectrometry Fragmentation Guide: 4-Carboxyphenylalanine (4-CPA)

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Compound of Interest

Compound Name:	*4-(2-Amino-2-carboxyethyl)benzoic acid*
CAS No.:	*24213-90-9*
Cat. No.:	*B1633858*

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Executive Summary

This guide provides a technical analysis of the mass spectrometry (MS) behavior of 4-Carboxyphenylalanine (4-CPA), a non-canonical amino acid widely utilized in drug discovery as a hydrolytically stable isostere of phosphotyrosine (pTyr). Unlike pTyr, which is labile and susceptible to phosphatase activity, 4-CPA retains a negative charge at physiological pH via its carboxylate group while resisting enzymatic hydrolysis.

Accurate identification of 4-CPA in peptide sequences is critical for validating phage display libraries and synthetic therapeutic peptides. This document details the specific fragmentation channels, diagnostic ions, and experimental protocols required to distinguish 4-CPA from its natural analogs, Phenylalanine (Phe) and Tyrosine (Tyr).

Chemical Identity & Structural Basis[1][2]

The fragmentation behavior of 4-CPA is dictated by the stability of the aromatic carboxylic acid moiety relative to the aliphatic backbone.

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Property	4-Carboxyphenylalanine (4-CPA)	Phenylalanine (Phe)	Tyrosine (Tyr)	Phosphotyrosine (pTyr)
Formula	$C_{10}H_{11}NO_4$	$C_9H_{11}NO_2$	$C_9H_{11}NO_3$	$C_9H_{12}NO_6P$
Monoisotopic Mass	209.0688 Da	165.0790 Da	181.0739 Da	261.0402 Da
$[M+H]^+$	210.0761	166.0863	182.0812	262.0475
Side Chain	4-Carboxybenzyl	Benzyl	4-Hydroxybenzyl	4-Phosphonobenzyl
Key Feature	Acidic proton on ring (-COOH)	Neutral Ring	Phenolic -OH	Phosphate ester

Experimental Protocol: LC-MS/MS Characterization

To replicate the fragmentation data described below, the following self-validating protocol is recommended. This workflow ensures protonation of the carboxyl group for positive mode analysis.

Liquid Chromatography (LC) Conditions

- Column: C18 Reverse Phase (e.g., Waters BEH C18, 2.1 x 50 mm, 1.7 µm).
- Mobile Phase A: Water + 0.1% Formic Acid (FA).[1]
- Mobile Phase B: Acetonitrile (ACN) + 0.1% FA.[1]
  - Rationale: Acidic pH is crucial to suppress the ionization of the side-chain carboxyl group during chromatography, improving peak shape and retention.
- Gradient: 5% B to 60% B over 10 minutes. 4-CPA is more polar than Phe due to the carboxyl group and will elute earlier (lower retention time).

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Mass Spectrometry (MS) Parameters

- Ionization: Electrospray Ionization (ESI), Positive Mode.
- Collision Induced Dissociation (CID):
  - Collision Energy (CE): Ramp 20–40 eV.
  - Note: Higher CE is often required to fragment the aromatic ring substituents compared to the peptide backbone.

Fragmentation Analysis & Diagnostic Ions[4]

The fragmentation of 4-CPA follows two distinct pathways: Backbone Cleavage (common to all amino acids) and Side-Chain Specific Degradation.

Primary Pathway: Immonium Ion Formation

In peptide sequencing, the most critical diagnostic marker is the immonium ion.

- Mechanism: Loss of the C-terminal carbonyl (as CO + H_2O or HCOOH) and the N-terminal ammonia.
- 4-CPA Immonium Ion (m/z 164):
  - Calculation: $[M+H]^+$ (210) – HCOOH (46) = 164.
  - Structure: $[H_2N{=}CH\text{-}CH_2\text{-}C_6H_4\text{-}COOH]^+$
  - Significance: This ion is shifted by +44 Da relative to the Phenylalanine immonium ion (m/z 120), corresponding exactly to the replacement of -H with -COOH.

Secondary Pathway: Side-Chain Fragmentation

Unlike Phe, the 4-CPA side chain is reactive under high-energy CID.

- Dehydration (m/z 146): The immonium ion (164) loses water (-18 Da) from the carboxylic acid group, forming a stable acylium ion species on the ring.

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- 164 → 146 + H_2O

- Decarboxylation (m/z 120): Under high collision energy, the ring-bound carboxyl group can be lost as CO_2 (-44 Da).
  - 164 → 120 + CO_2
  - Risk: The resulting ion at m/z 120 is isobaric with the Phe immonium ion. However, the presence of the parent immonium (164) confirms 4-CPA.

Comparative Fragment Ion Table

Fragment Type	4-CPA (m/z)	Phe (m/z)	Tyr (m/z)	Diagnostic Note
$[M+H]^+$	210	166	182	Parent ion selection.
$[M+H - NH_3]^+$	193	149	165	Neutral loss of ammonia.
Immonium Ion	164	120	136	Primary ID Peak.
Side Chain Loss	146 (-H_2O)	N/A	107 (Phenol)	4-CPA forms acylium; Tyr loses CO to form m/z 107.
Deep Fragment	120 (-CO_2)	91 (Tropylium)	91	120 in 4-CPA mimics Phe immonium.

Visualized Pathways

Figure 1: 4-Carboxyphenylalanine Fragmentation Tree

This diagram illustrates the stepwise degradation of the protonated molecular ion.

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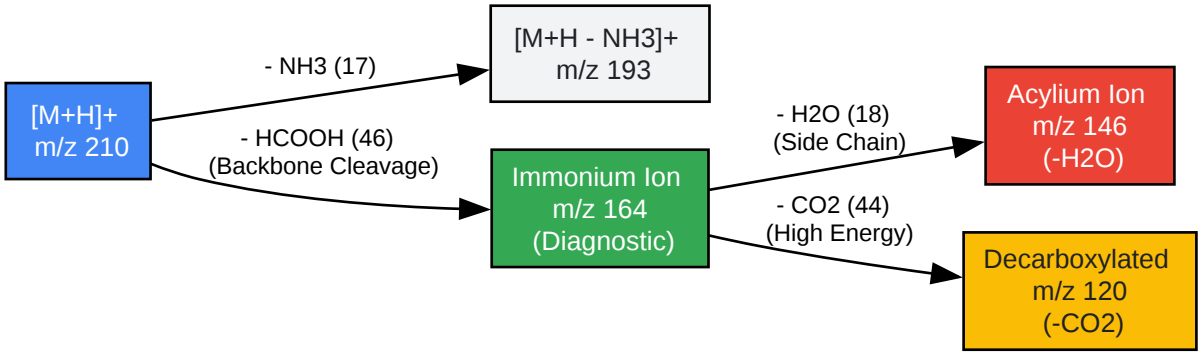

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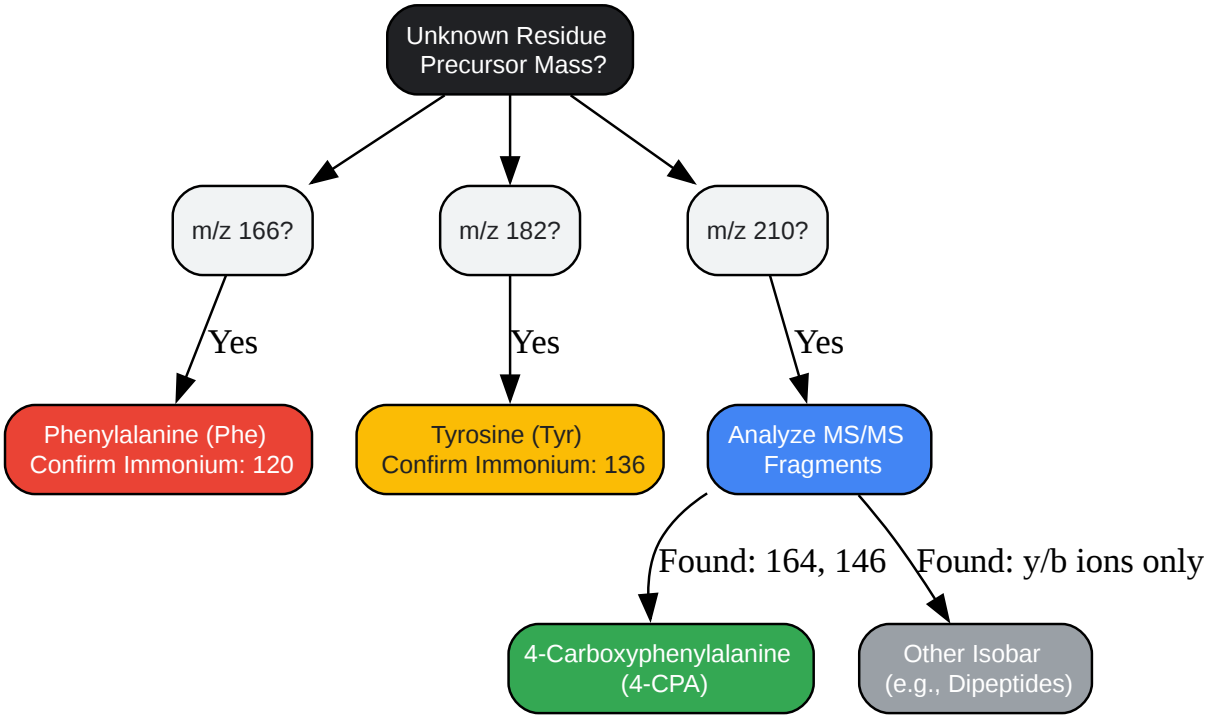
Caption: CID fragmentation pathway of protonated 4-Carboxyphenylalanine (m/z 210).

Figure 2: Identification Decision Logic

A workflow for distinguishing 4-CPA from natural aromatic amino acids in complex mixtures.



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Caption: Decision tree for assigning aromatic residues based on precursor and product ion analysis.

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